

Application Notes and Protocols for Caspase-3 Activator 3

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Compound of Interest

Compound Name: Caspase-3 activator 3

Cat. No.: B15139020

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These application notes provide detailed protocols for the sterile filtration, storage, and reconstitution of **Caspase-3 activator 3**, a critical tool for researchers and scientists in the field of apoptosis and drug development. Adherence to these guidelines will ensure the integrity, stability, and optimal performance of the compound in downstream applications.

Application Note 1: Sterile Filtration of Caspase-3 Activator 3

Sterile filtration is a crucial step to remove microbial contaminants from the reconstituted **Caspase-3 activator 3** solution, ensuring the validity of cell-based experiments.^{[1][2][3]} This process utilizes a membrane filter with a pore size of 0.22 µm or smaller to physically block bacteria and other microorganisms.^{[2][3]}

Recommended Filter Types

The choice of filter membrane is critical to minimize the loss of the compound due to non-specific binding. Polyvinylidene fluoride (PVDF) and Polyethersulfone (PES) are recommended for their low protein binding properties.^{[2][3]}

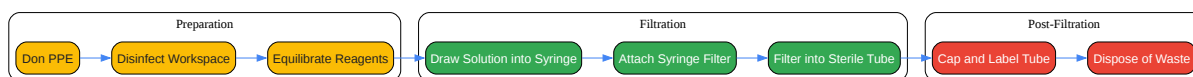
Membrane Material	Pore Size (µm)	Protein Binding	Solvent Compatibility	Notes
Polyvinylidene Fluoride (PVDF)	0.22	Very Low	Broad	Recommended for aqueous and mild organic solutions.
Polyethersulfone (PES)	0.22	Very Low	Good	Ideal for aqueous solutions and cell culture media due to high flow rates. [2]
Cellulose Acetate (CA)	0.22	Low	Aqueous	Good for aqueous solutions, but may have higher protein binding than PVDF or PES.
Nylon	0.22	Moderate	Broad	Can be used, but caution is advised due to higher potential for non-specific binding.

Experimental Protocol: Sterile Filtration

This protocol outlines the steps for sterile filtration of a reconstituted solution of **Caspase-3 activator 3**. All procedures should be performed in a laminar flow hood using aseptic techniques to maintain sterility.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Preparation:
 - Don appropriate personal protective equipment (PPE), including sterile gloves, a lab coat, and safety glasses.[\[4\]](#)

- Disinfect the work surface of the laminar flow hood with 70% ethanol.[4]
- Allow the reconstituted vial of **Caspase-3 activator 3** and the sterile filtration unit to equilibrate to room temperature.
- Filtration:
 - Aseptically open the sterile syringe filter packaging.
 - Draw the reconstituted **Caspase-3 activator 3** solution into a sterile syringe.
 - Securely attach the syringe filter to the syringe.
 - Carefully dispense the solution through the filter into a sterile collection tube. Apply gentle and steady pressure to the syringe plunger.
 - Avoid introducing air bubbles into the filter.
- Post-Filtration:
 - Cap the sterile collection tube immediately.
 - Label the tube with the compound name, concentration, and date of filtration.
 - Properly dispose of the used syringe and filter as biohazardous waste.[6]



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Sterile filtration workflow for **Caspase-3 activator 3**.

Application Note 2: Storage and Handling of Caspase-3 Activator 3

Proper storage and handling are essential to maintain the stability and activity of **Caspase-3 activator 3**.^{[7][8][9][10]} The compound is typically supplied in a lyophilized form, which is more stable than in solution.^{[8][9]}

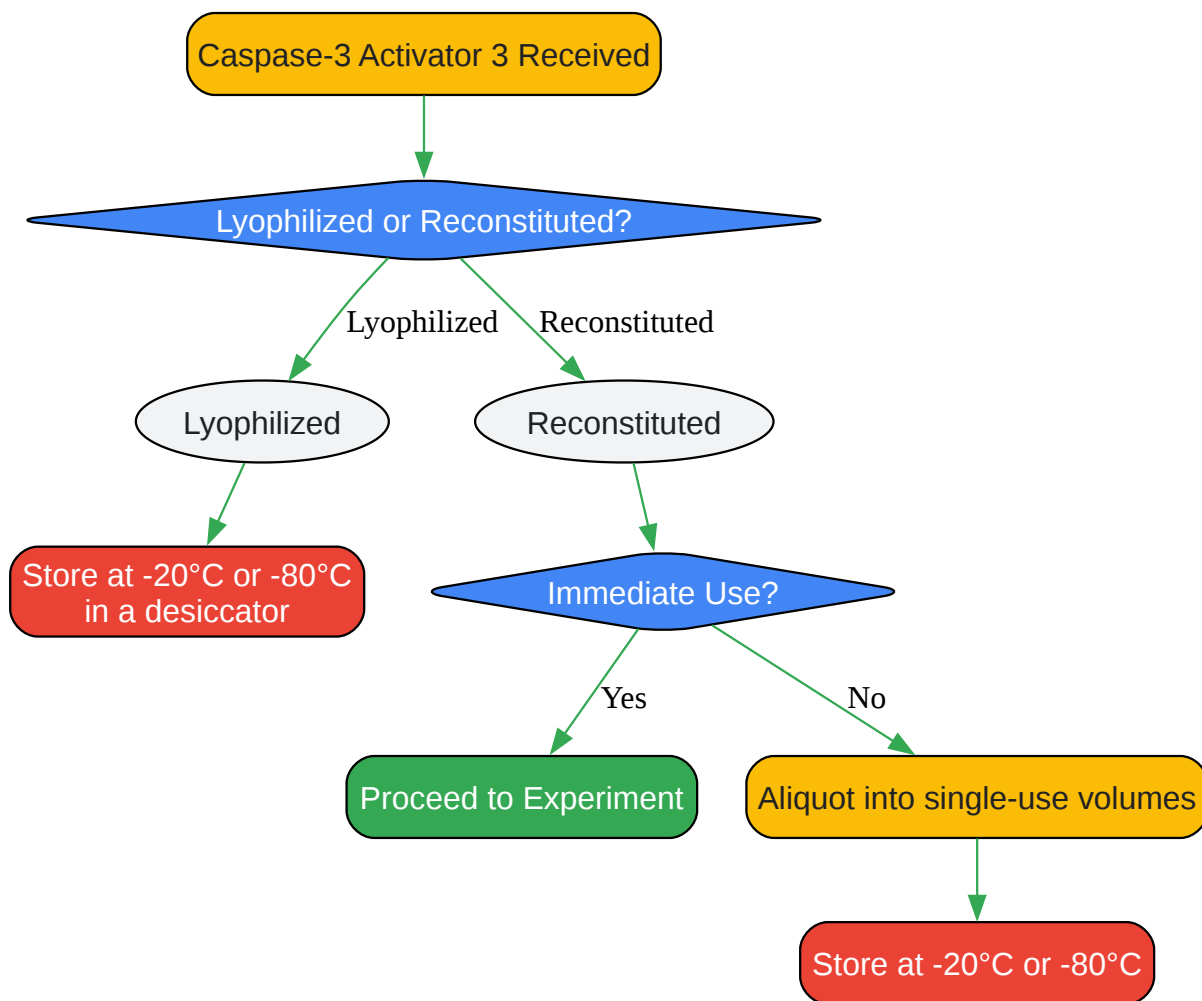
Storage Conditions

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C or -80°C	Several Years	Store in a desiccator, protected from light. ^[7] ^{[8][9][10]} Avoid repeated opening of the vial. ^[7]
Reconstituted Stock Solution	-20°C or -80°C	Up to 6 months	Aliquot into single-use volumes to avoid freeze-thaw cycles. ^[7] ^[11]
Diluted Working Solution	2-8°C	Short-term (1-2 days)	Use immediately if possible. Avoid long-term storage in a diluted form.

Experimental Protocol: Storage and Handling

- Receiving:
 - Upon receipt, inspect the packaging for any signs of damage.
 - Immediately store the lyophilized compound at the recommended temperature (-20°C or -80°C).^[10]
- Handling Lyophilized Powder:

- Before opening, allow the vial to warm to room temperature in a desiccator to prevent condensation.[\[7\]](#)[\[11\]](#)
- Weigh the desired amount quickly in a clean and dry environment.
- Tightly reseal the vial and return it to the recommended storage temperature.[\[11\]](#)
- Handling Reconstituted Solutions:
 - Use sterile techniques for all manipulations.[\[4\]](#)[\[5\]](#)
 - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
[\[7\]](#)[\[11\]](#)
 - When thawing an aliquot for use, do so on ice and keep it protected from light.



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Decision tree for the storage of **Caspase-3 activator 3**.

Application Note 3: Reconstitution of Caspase-3 Activator 3

Reconstitution is the process of dissolving the lyophilized powder to create a stock solution.^[12] The choice of solvent is critical for ensuring the solubility and stability of the compound.

Recommended Solvents

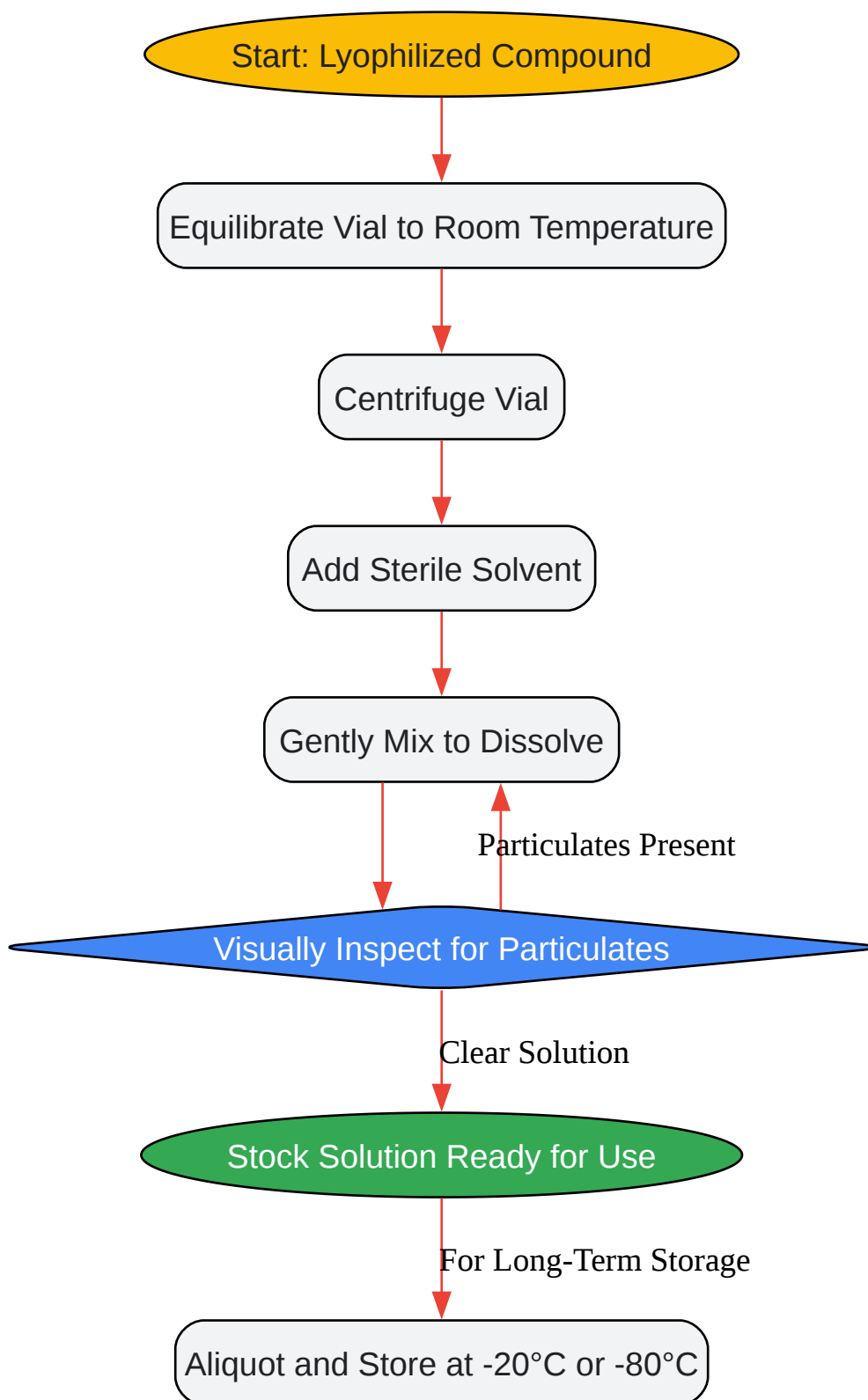
Solvent	Concentration Range	Notes
Dimethyl Sulfoxide (DMSO)	1-10 mM	Recommended for creating high-concentration stock solutions. Ensure the final DMSO concentration in the assay is non-toxic to cells (typically <0.5%).
Sterile Water or PBS	1-10 mM	Suitable for compounds that are readily soluble in aqueous solutions.
Ethanol	1-10 mM	Can be used for certain small molecules. Check for solubility before preparing a large volume.

Experimental Protocol: Reconstitution

This protocol provides a general guideline for reconstituting lyophilized **Caspase-3 activator 3**.
[\[12\]](#)[\[13\]](#)

- Preparation:
 - Allow the vial of lyophilized compound to equilibrate to room temperature in a desiccator.
 - Briefly centrifuge the vial to ensure all the powder is at the bottom.[\[13\]](#)
- Reconstitution:
 - Using a calibrated pipette, add the appropriate volume of the recommended sterile solvent to the vial to achieve the desired stock concentration.[\[12\]](#)[\[13\]](#)
 - Gently swirl or vortex the vial to dissolve the powder completely. Avoid vigorous shaking, which can cause denaturation.[\[13\]](#)
 - Allow the vial to sit at room temperature for 15-30 minutes to ensure complete dissolution.
[\[13\]](#)

- Verification and Storage:
 - Visually inspect the solution to ensure there are no particulates.
 - If not for immediate use, aliquot the stock solution into sterile, single-use tubes and store at -20°C or -80°C.



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Process flow for the reconstitution of **Caspase-3 activator 3**.

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